

A Comprehensive Technical Guide to 5-Iodoisatin: Physicochemical Characteristics, Synthesis, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *5-Iodoisatin*

Cat. No.: B1210601

[Get Quote](#)

Introduction

5-Iodoisatin, a halogenated derivative of isatin (1H-indole-2,3-dione), is a significant heterocyclic compound in the fields of organic synthesis and medicinal chemistry.^[1] Its unique structure, featuring an indole nucleus with two carbonyl groups and an iodine atom at the 5-position, imparts enhanced reactivity, making it a valuable precursor for synthesizing a diverse array of complex molecules and potential therapeutic agents.^[1] This technical guide provides an in-depth overview of the physicochemical properties, spectral characteristics, experimental protocols, and known biological activities of **5-Iodoisatin**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

5-Iodoisatin presents as an orange to dark red crystalline powder.^{[2][3]} Its core physicochemical characteristics are summarized in the table below, offering a quantitative look at its properties.

Property	Value	Source
IUPAC Name	5-iodo-1H-indole-2,3-dione	[2] [4]
CAS Number	20780-76-1	[2] [5]
Molecular Formula	C ₈ H ₄ INO ₂	[2] [4] [6]
Molecular Weight	273.03 g/mol	[4] [5] [6]
Melting Point	276-280 °C (lit.)	[2] [5] [6]
Appearance	Orange to Brown to Dark red powder/crystal	[2]
pKa (Predicted)	8.87 ± 0.20	[2]
Density (Predicted)	2.106 ± 0.06 g/cm ³	[2]
Solubility	Soluble in acetone, acetic acid, ethanol, and dimethylformamide. Insoluble in water.	[2]

Spectral Characterization

Spectroscopic analysis is crucial for the structural elucidation and purity confirmation of **5-Iodoisatin**. Key spectral data are detailed below.

Spectral Data	Details
¹ H NMR	(200 MHz, DMSO-d ₆) δ: 6.75 (d, 1H, J=8.2 Hz, H-7), 7.76 (d, 1H, J=1.8Hz, H-4), 7.88 (dd, 1H, J=1.8, 8.2Hz, H-6), 11.11 (s, 1H, NH).[2]
¹³ C NMR	(50 MHz, DMSO-d ₆) δ: 85.8 (C-5), 115.2 (C-7), 120.4 (C-3a), 132.9 (C-4), 142.0 (C-6), 150.7 (C-7a), 159.3 (C-2), 183.7 (C-3).[2]
Infrared (IR)	(KBr) v: 3241 (N-H stretch), 1731-1751 (C=O stretch), 1606 (C=C stretch), 1458, 1198 cm ⁻¹ . [2]
Purity Assay	≥96.0% (HPLC).[3]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **5-Iodoisatin** are essential for reproducible research.

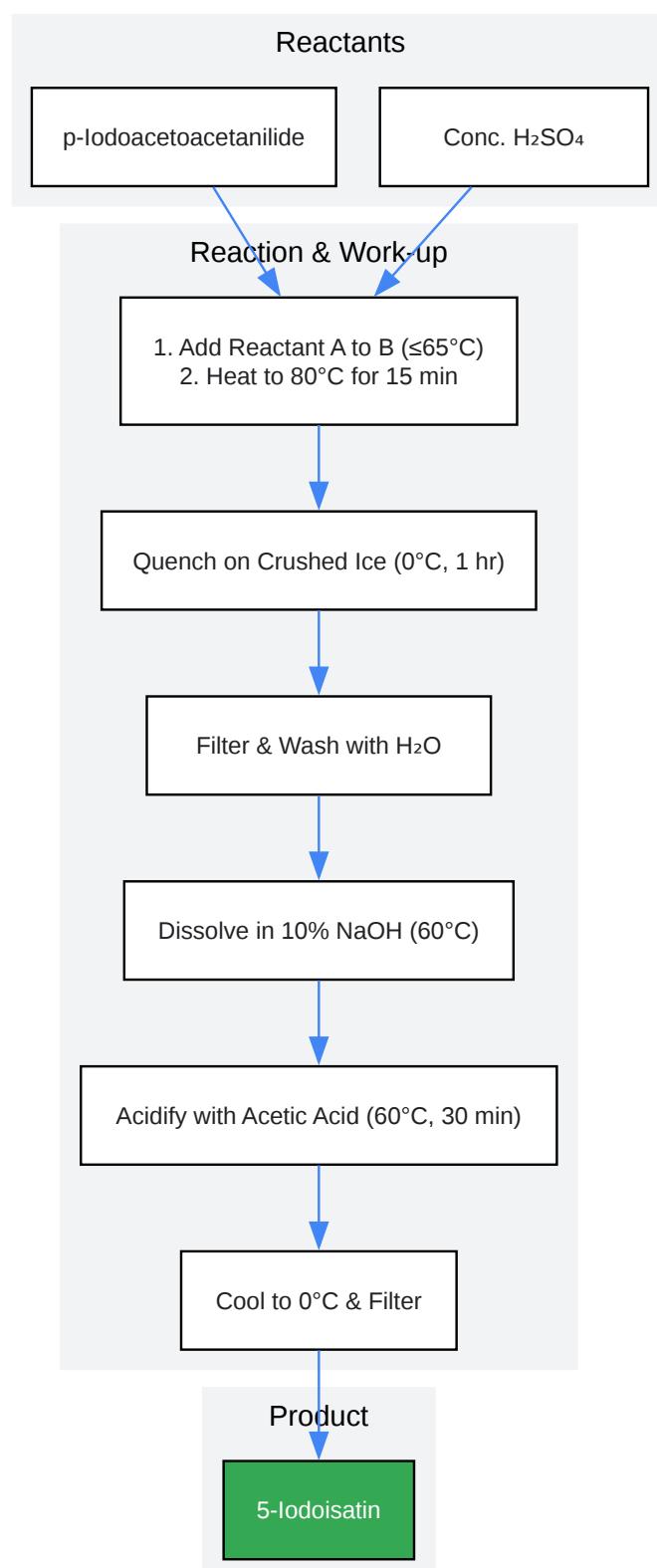
Synthesis of 5-Iodoisatin

A common and effective method for synthesizing **5-Iodoisatin** is through the cyclization of p-iodoacetoacetanilide using concentrated sulfuric acid.

Detailed Protocol:[2]

- Preheat 275 mL of concentrated sulfuric acid to 60 °C in a suitable reaction vessel.
- While stirring, slowly add 22.0 g (75.9 mmol) of p-iodoacetoacetanilide in portions, ensuring the reaction temperature does not exceed 65 °C.
- After the addition is complete, heat the reaction mixture to 80 °C and maintain this temperature for 15 minutes.
- Cool the mixture to room temperature, then further cool to 0 °C using an ice bath.

- Slowly pour the cooled reaction mixture onto 550 g of crushed ice with continuous stirring. Maintain stirring at 0 °C for 1 hour to allow for complete precipitation.
- Collect the resulting orange precipitate by filtration and wash it thoroughly with 110 mL of water.
- Dissolve the crude precipitate in 55 mL of a preheated (60 °C) 10% aqueous sodium hydroxide solution.
- To the dissolved solution, add 16.5 mL of acetic acid and heat the mixture at 60 °C for 30 minutes.
- Cool the mixture first to room temperature and then to 0 °C.
- Collect the purified **5-Iodoisatin** precipitate by filtration, wash with 11 mL of water, and dry under vacuum.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **5-iodoisatin**.

Analytical Methodologies

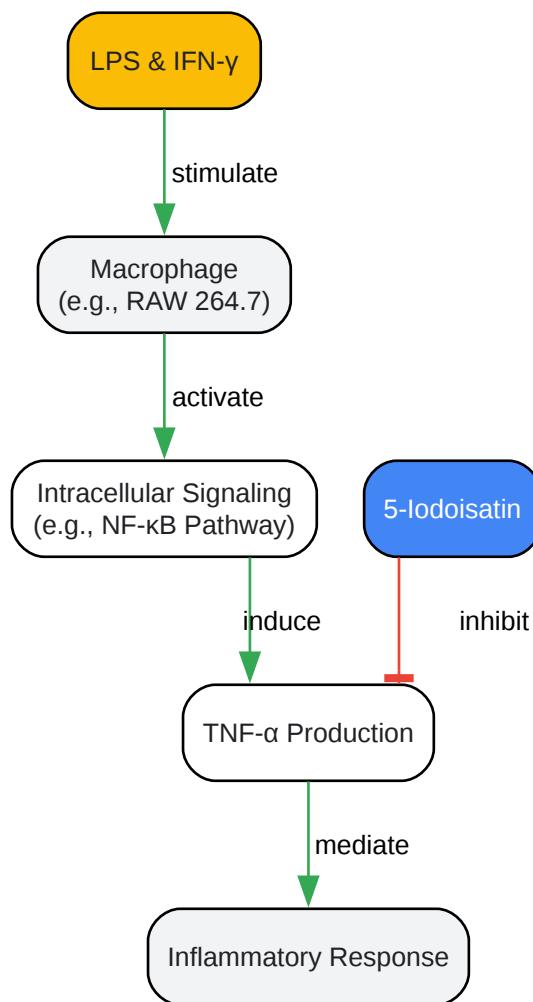
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Spectra are typically recorded on a 200 MHz or higher instrument using deuterated dimethyl sulfoxide (DMSO-d₆) as the solvent.[2]
- Fourier-Transform Infrared (FTIR) Spectroscopy: The spectrum is commonly obtained using the KBr wafer technique to identify key functional groups.[2][4]
- High-Performance Liquid Chromatography (HPLC): Utilized for assessing the purity of the final compound, with results often indicating a purity of ≥96.0%. [3]

Biological Activity and Signaling Pathways

Isatin and its derivatives are known to possess a wide range of biological activities, including antiviral, antitumor, antibacterial, and anticonvulsant properties.[7][8][9] While research into the specific mechanisms of **5-Iodoisatin** is ongoing, several key activities have been identified.

5-Iodoisatin has been noted for its potential as an antiviral agent.[4] Furthermore, in a study involving lipopolysaccharide (LPS) and interferon-gamma (IFN-γ) activated RAW 264.7 macrophage cells, **5-Iodoisatin** demonstrated a distinct immunomodulatory profile. Unlike other isatin analogues such as 5-fluoro and 5-chloro-isatin, **5-Iodoisatin** did not inhibit the production of nitric oxide (NO) or prostaglandin E2 (PGE₂).[7]

However, **5-Iodoisatin** was the most effective among the tested compounds at decreasing the production of Tumor Necrosis Factor-alpha (TNF-α), a key pro-inflammatory cytokine.[7] This suggests a potentially selective mechanism of action. The down-regulation of TNF-α could be linked to the inhibition of critical signaling pathways such as the NF-κB pathway, which is a primary regulator of inflammatory responses. This specific activity suggests that **5-Iodoisatin** may be a valuable lead compound for the development of novel anti-inflammatory agents.[7]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. 5-IODOISATIN | 20780-76-1 [chemicalbook.com]
- 3. A14988.06 [thermofisher.com]
- 4. 5-Iodoisatin | C8H4INO2 | CID 88695 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. 5-Iodoisatin technical grade 20780-76-1 [sigmaaldrich.com]
- 6. 5-Iodoisatin technical grade 20780-76-1 [sigmaaldrich.com]
- 7. Biological targets for isatin and its analogues: Implications for therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Biological activities of isatin and its derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 5-Iodoisatin: Physicochemical Characteristics, Synthesis, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210601#physicochemical-characteristics-of-5-iodoisatin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com